

Technical Guide: Methyl 2-methoxy-6-nitrobenzoate

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Compound of Interest

Compound Name: **Methyl 2-methoxy-6-nitrobenzoate**

Cat. No.: **B1315254**

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CAS Number: 77901-52-1

This technical guide provides a comprehensive overview of **Methyl 2-methoxy-6-nitrobenzoate**, a key chemical intermediate for researchers, scientists, and professionals in drug development. This document outlines its chemical properties, a proposed synthesis pathway, and general applications.

Chemical and Physical Properties

Methyl 2-methoxy-6-nitrobenzoate is a nitrobenzoate derivative with the following key identifiers and properties. Limited experimental data is publicly available; therefore, some values are predicted based on computational models.

Property	Value	Source
CAS Number	77901-52-1	[1] [2]
Molecular Formula	C ₉ H ₉ NO ₅	[1]
Molecular Weight	211.17 g/mol	[1]
Purity	≥98%	[1]

Synthesis and Experimental Protocols

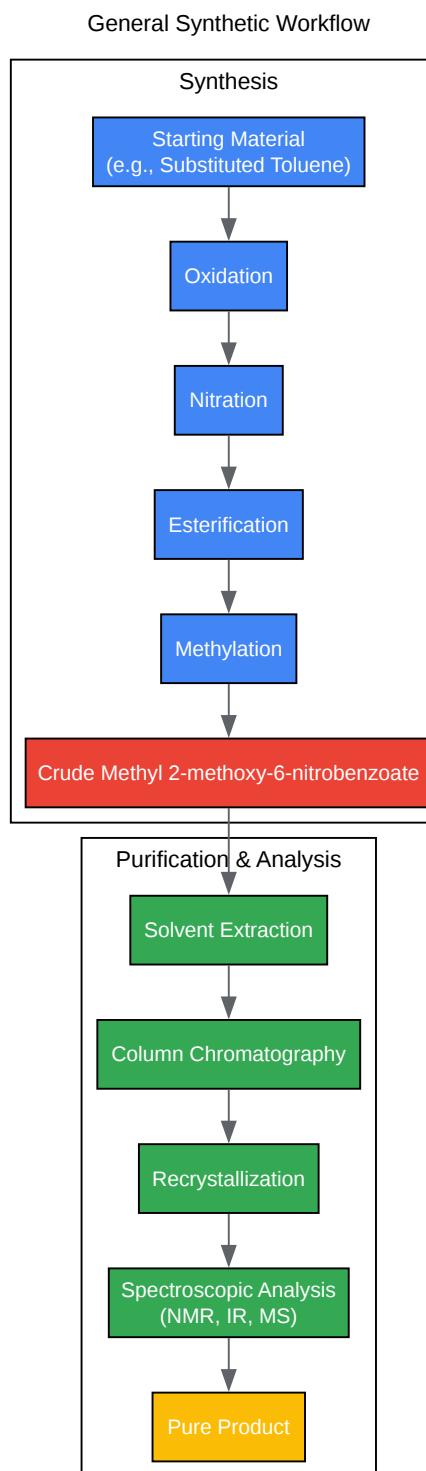
While a specific, detailed experimental protocol for the synthesis of **Methyl 2-methoxy-6-nitrobenzoate** is not readily available in published literature, a plausible synthetic route can be proposed based on established organic chemistry principles and synthesis of structurally related compounds. The synthesis can be envisioned as a multi-step process starting from a substituted toluene.

A potential precursor, 2-methyl-6-nitrobenzoic acid, is an important synthetic raw material for 2-methoxy-6-methylbenzoic acid, a key intermediate for the pesticide metrafenone.^[3] The synthesis of 2-methyl-6-nitrobenzoic acid can be achieved through the oxidation of 3-nitro-o-xylene.^[3]

Proposed Synthetic Pathway:

A general multi-step synthesis involving nitration, esterification, and methylation is a common method for preparing similar compounds.^[4] For instance, the nitration of methyl benzoate using a mixture of concentrated sulfuric acid and nitric acid is a standard procedure.^{[5][6]} Following the formation of the nitro-aromatic core, subsequent functional group manipulations would lead to the final product.

General Experimental Workflow for Synthesis and Purification:



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Caption: General workflow for the synthesis and purification of **Methyl 2-methoxy-6-nitrobenzoate**.

Applications in Research and Development

Methyl 2-methoxy-6-nitrobenzoate and its structural analogs are primarily utilized as intermediates in the synthesis of more complex molecules in the pharmaceutical and agrochemical industries.^[4] The presence of methoxy, nitro, and methyl ester functional groups provides multiple reaction sites for further chemical modifications.

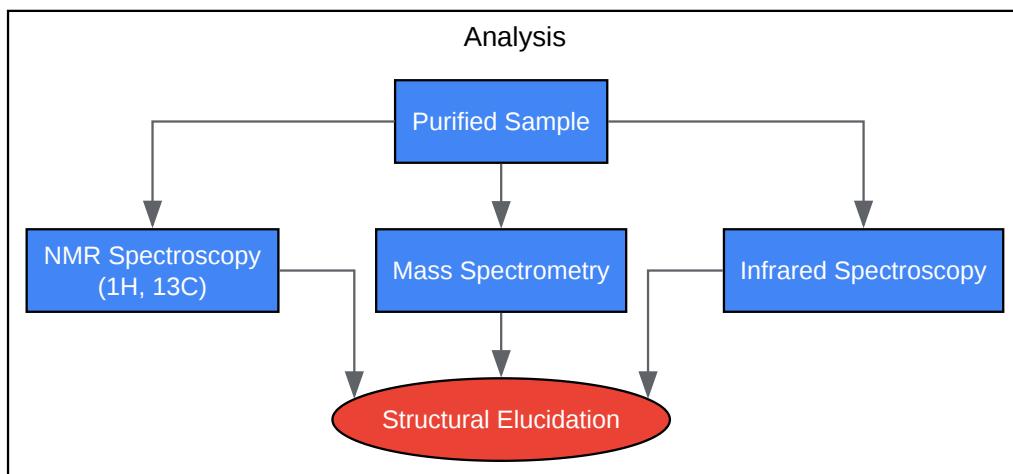
Nitroaromatic compounds, in general, are versatile precursors. The nitro group can be reduced to an amine, which is a common functional group in many biologically active molecules.^[4] Structurally related compounds, such as methyl 2-methoxy-3-nitrobenzoate, are used in the synthesis of enzyme inhibitors and receptor modulators.^[7] While specific biological activities or target pathways for **Methyl 2-methoxy-6-nitrobenzoate** have not been documented in publicly available literature, its utility as a building block in medicinal chemistry is inferred from the applications of analogous structures.

Characterization

Detailed spectroscopic data for **Methyl 2-methoxy-6-nitrobenzoate** is not widely available. For structurally related compounds like methyl 2-nitrobenzoate, extensive spectral information, including ¹H NMR, ¹³C NMR, and mass spectrometry data, is accessible in public databases such as PubChem.^[8] Researchers synthesizing **Methyl 2-methoxy-6-nitrobenzoate** would typically use these techniques for structural confirmation.

General Analytical Workflow:

Analytical Characterization Workflow

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Caption: Standard analytical workflow for the structural characterization of a synthesized compound.

Safety Information

Detailed toxicological data for **Methyl 2-methoxy-6-nitrobenzoate** is not available. As with all nitroaromatic compounds, it should be handled with appropriate personal protective equipment in a well-ventilated fume hood. For related compounds, such as methyl 2-methyl-6-nitrobenzoate, GHS hazard statements indicate that it may be harmful if swallowed and cause skin and eye irritation.^[9] Similar precautions should be taken when handling **Methyl 2-methoxy-6-nitrobenzoate**.

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